

Physical properties of 2-Furanethanol boiling and melting point

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Compound of Interest

Compound Name: 2-Furanethanol

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Physical Properties of 2-Furanethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, specifically the boiling and melting points, of **2-Furanethanol** (CAS No. 35942-95-1). The information herein is curated for professionals in research and development who require precise data and methodologies for their work. This document includes a summary of quantitative data, detailed experimental protocols for determining these properties, and a logical workflow diagram.

Core Physical Properties

2-Furanethanol, also known as 2-(2-furyl)ethanol, is a furan derivative with a primary alcohol functional group. Its physical state at standard conditions is liquid.^[1] Understanding its boiling and melting points is crucial for its application in various chemical syntheses and as a potential building block in drug development.

Data Presentation

The following table summarizes the known quantitative data for the boiling point of **2-Furanethanol**. At the time of this publication, a specific experimentally determined melting point is not readily available in the cited literature.

Physical Property	Value	Conditions	Source
Boiling Point	174.01 °C	@ 760.00 mm Hg (estimated)	[2]
Melting Point	Data not available	-	

Experimental Protocols

The determination of boiling and melting points is a fundamental procedure in chemical analysis to characterize and assess the purity of a substance. The following are detailed methodologies for these key experiments.

Melting Point Determination

While a specific melting point for **2-Furanethanol** is not provided, the following is a standard protocol for its determination, which is applicable to solid organic compounds. A sharp melting point range of 0.5-1°C is indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small, dry sample of the crystalline solid is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.

- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** Approximately 0.5 mL of the liquid sample (**2-Furanethanol**) is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.

- **Heating:** The assembly is immersed in a heating bath. The bath is heated gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- **Pressure Correction:** The atmospheric pressure should be recorded, as the boiling point is dependent on pressure.

Mandatory Visualization

The following diagram illustrates the generalized experimental workflow for the determination of the physical properties of a chemical substance like **2-Furanethanol**.

Caption: Workflow for determining melting and boiling points.

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- 2. 2-furan ethanol, 35942-95-1 [thegoodscentcompany.com]
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